

Chol-N3 biochemical pathways and targets

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Compound Focus: Chol-N3

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Chol-N3 Technical Overview

Chol-N3 is a synthetic derivative of cholesterol functionalized with a polyethylene glycol (PEG) linker and a terminal azide (N3) group [1]. It is not typically studied for its own inherent biochemical pathways but is widely used as a tool in **bioorthogonal chemistry** to label and manipulate cellular cholesterol or to create targeted delivery systems [2].

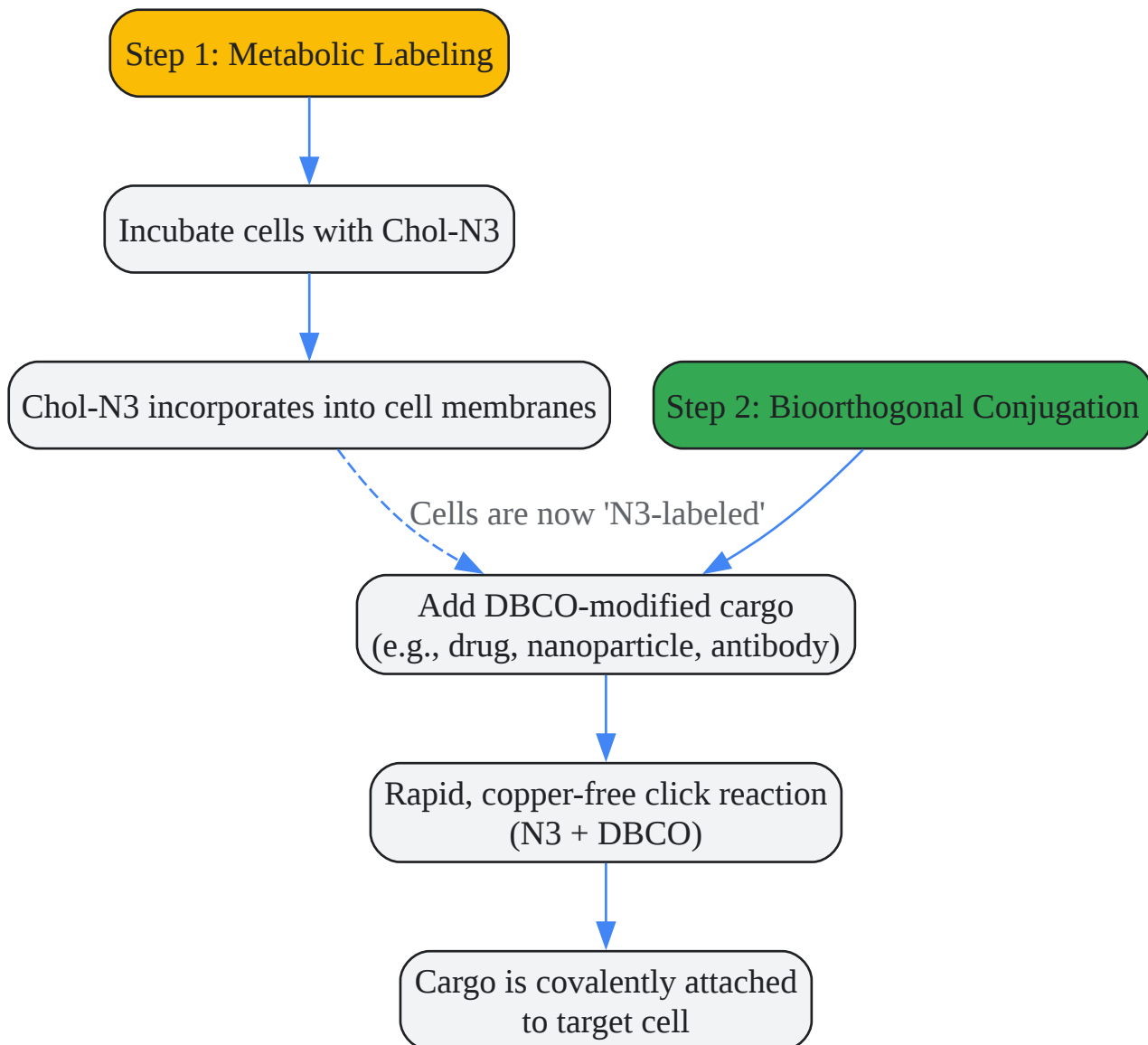
The table below summarizes its core characteristics:

Property	Description
Common Use	Lipophilic lipid-PEG conjugate used to make targeted liposomes, improve drug circulation time, and serve as a non-viral transfection reagent [1].
Structure	Cholesterol - PEG (Spacer) - N3 (Azide group) [1].
PEG Molecular Weight	1,000 Da (a common size, others may exist) [1].
Functional Groups	Cholesterol (for membrane incorporation) and Azide (for click chemistry) [1].
Solubility	Good water solubility [1].

Property	Description
Storage	Should be stored under inert gas (nitrogen or argon) at -20°C and protected from light [1].

Primary Applications & Workflow

The power of **Chol-N3** lies in the **azide group**, which selectively reacts with molecules containing a paired "click chemistry" group (e.g., DBCO or cyclooctyne) without interfering with native biological processes [2]. The general workflow involves two key steps, visualized in the diagram below.

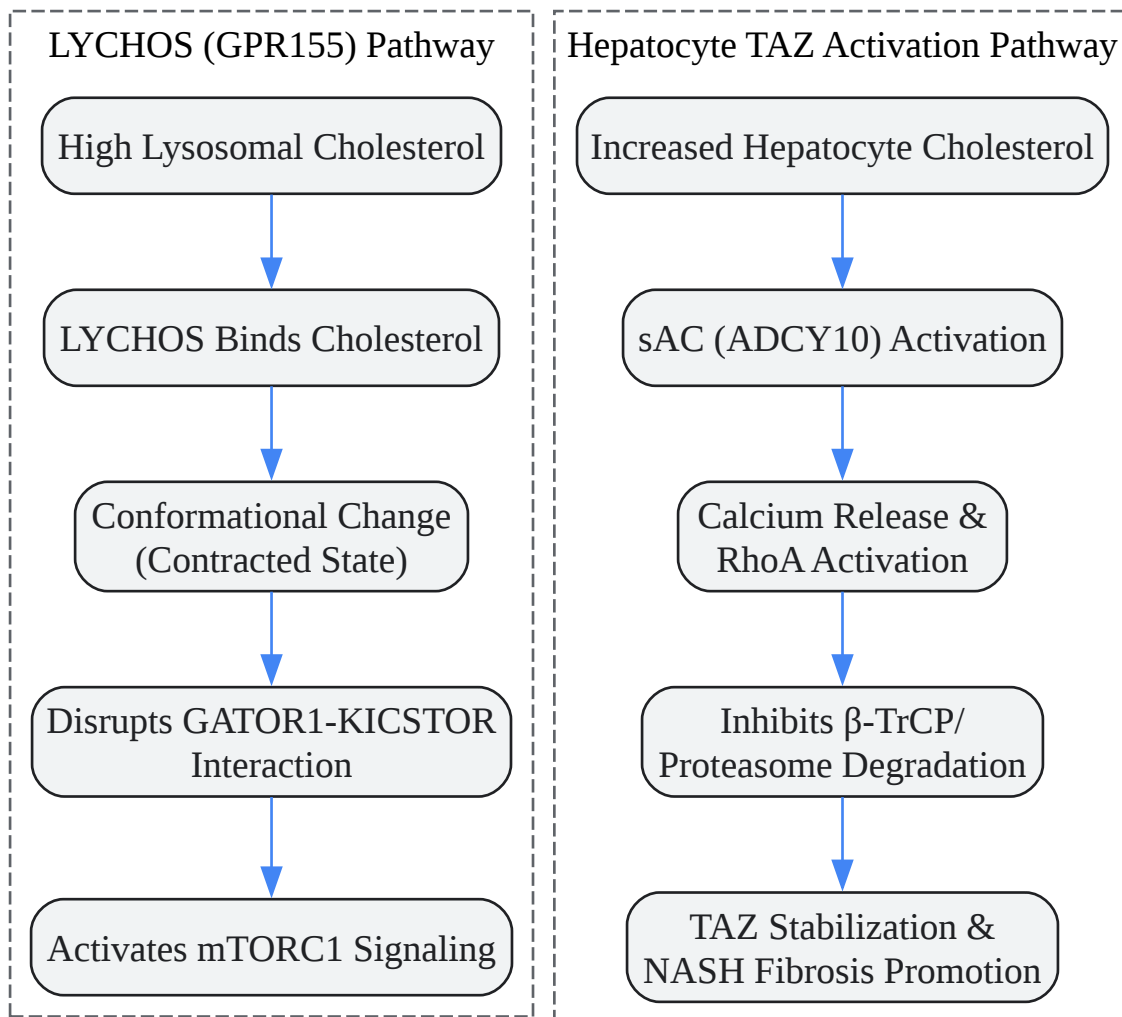


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Research workflow for **Chol-N3** labeling and targeting.

Relevant Cholesterol Signaling Pathways

While **Chol-N3** is a tool, it is used to study or target critical biological pathways driven by native cholesterol. The diagram below illustrates two major cholesterol-sensing pathways relevant to disease research.



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Key cholesterol-sensing pathways. LYCHOS couples cholesterol abundance to mTORC1 signaling [3], while hepatocyte cholesterol promotes fibrosis via TAZ stabilization [4].

Research Context & Potential Targets

The pathways above are examples of why cholesterol targeting is therapeutically relevant. For instance:

- **NASH/Therapeutic Targets:** Research has identified specific cholesterol metabolism-related genes (**MVK, HMGCS1, TM7SF2, FDPS**) as diagnostic biomarkers and potential therapeutic targets for Non-Alcoholic Fatty Liver Disease (NAFLD) [5].
- **Cancer/Therapeutic Targets:** In cancer, the **IGF2BP3-FASN** axis drives lipid metabolism and brain metastasis in non-small cell lung cancer, suggesting that targeting this pathway could be a promising strategy [6].

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